

Proper Disposal of Isostearyl Lactate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Isostearyl lactate*

Cat. No.: *B1609229*

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of laboratory chemicals is paramount. This guide provides essential, step-by-step procedures for the proper disposal of **Isostearyl lactate**, a common emollient and skin conditioning agent in cosmetic and pharmaceutical formulations.

When handling **Isostearyl lactate**, it is crucial to adhere to the safety guidelines outlined in the product's Safety Data Sheet (SDS). Personal protective equipment, including gloves and eye protection, should be worn to avoid direct contact. Ensure adequate ventilation in the handling area to minimize inhalation exposure.

Disposal Procedure

Disposal of **Isostearyl lactate** must be conducted in accordance with local, state, and federal regulations. For specific quantities and concentrations used in a laboratory setting, the following procedural steps are recommended:

- Segregation and Collection:
 - Collect waste **Isostearyl lactate** in a dedicated, properly labeled, and sealed container. The container should be made of a material compatible with the chemical.
 - Do not mix **Isostearyl lactate** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

- Container Labeling:
 - Clearly label the waste container with "Waste **Isostearyl Lactate**" and any other identifiers required by your facility.
- Storage:
 - Store the sealed waste container in a designated, well-ventilated waste accumulation area, away from incompatible materials.
- Disposal:
 - Arrange for the disposal of the waste container through your institution's EHS-approved hazardous waste contractor.[\[1\]](#)
 - For unused or expired product, do not dispose of it down the drain or in the general trash unless authorized by your EHS office.

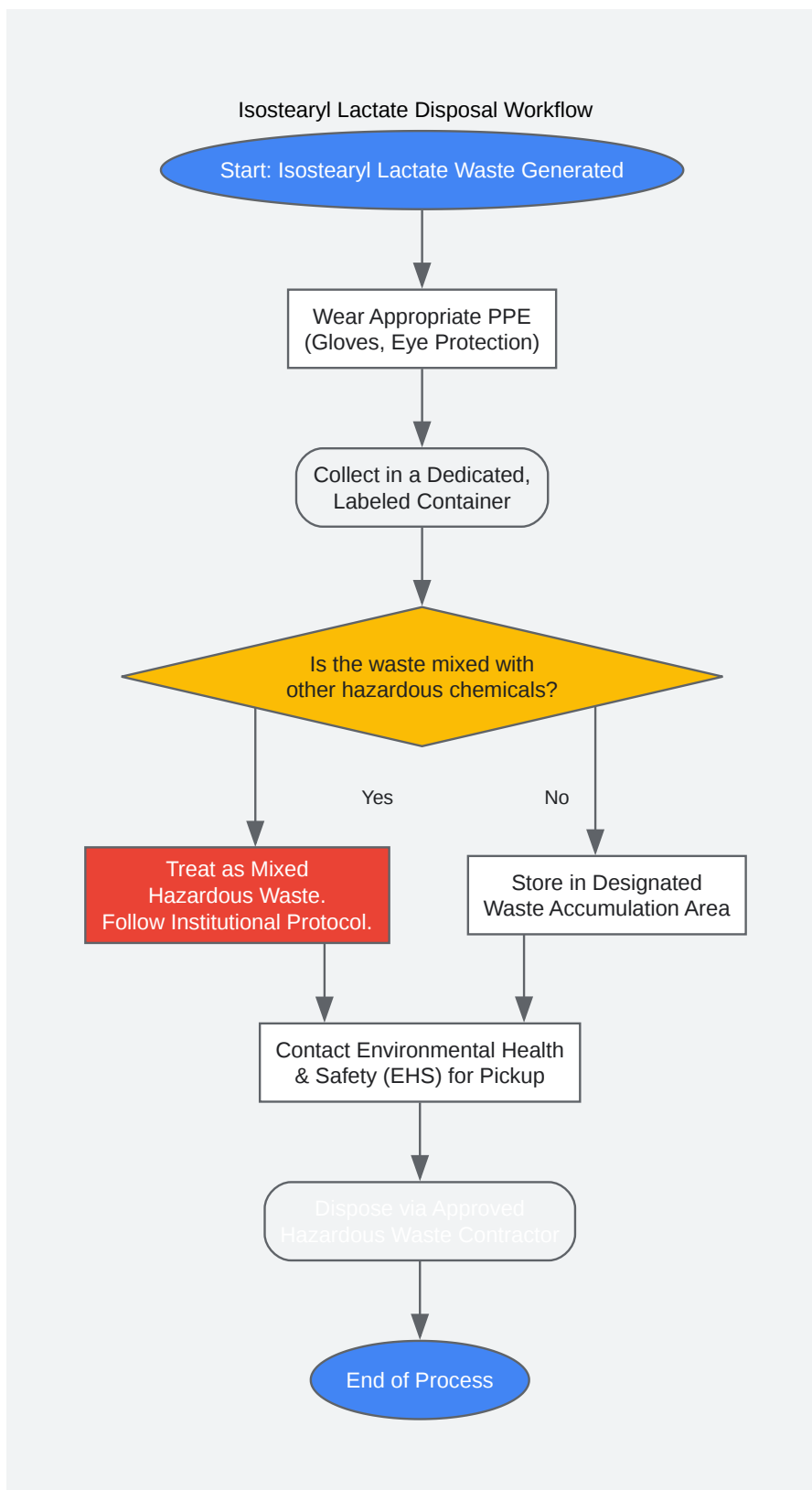
Key Experimental Data

The following table summarizes key quantitative data for **Isostearyl lactate**:

Property	Value
CAS Number	42131-28-2
Molecular Formula	C ₂₁ H ₄₂ O ₃
Appearance	Pale yellow liquid
Boiling Point (est.)	374.48 °C @ 760.00 mm Hg
Flash Point (est.)	174.50 °C (346.00 °F)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Isostearyl lactate** in a laboratory setting.



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Caption: Disposal workflow for **Isostearyl Lactate**.

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References

- 1. Page loading... [wap.guidechem.com]
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